

6-Epidemethylesquirolin D: A Technical Overview and Future Research Outlook

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Epidemethylesquirolin D

Cat. No.: B1180586

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CAS Number: 165074-00-0

This technical guide provides a comprehensive overview of **6-Epidemethylesquirolin D**, a natural product belonging to the abietane diterpenoid class of chemical compounds. This document is intended for researchers, scientists, and drug development professionals interested in the chemistry and potential therapeutic applications of novel natural products.

Chemical and Physical Properties

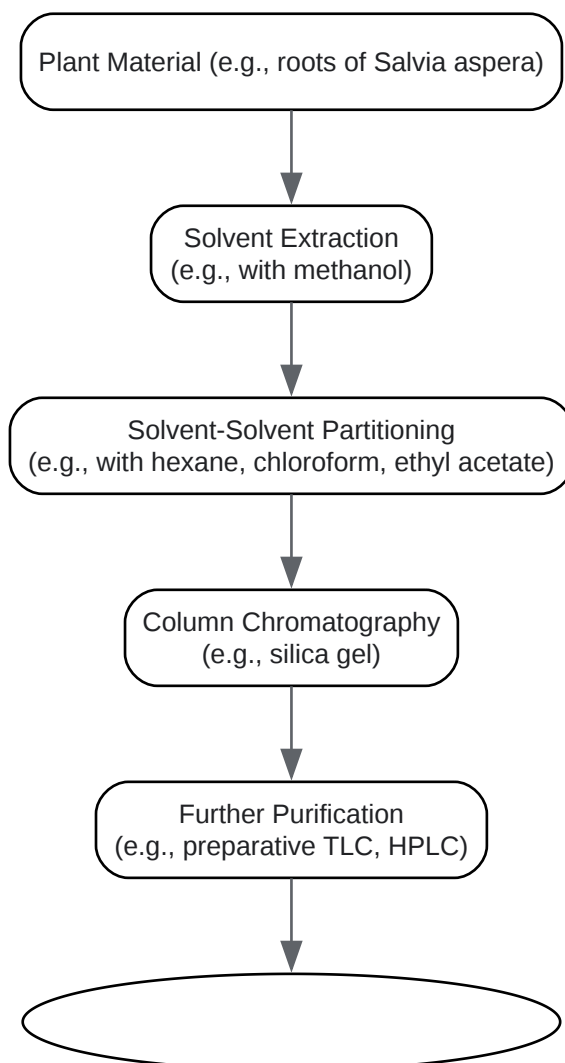
6-Epidemethylesquirolin D is a diterpenoid that was first isolated from the roots of *Salvia aspera*. Its structure was elucidated through spectroscopic methods and X-ray analysis. The fundamental chemical and physical properties of this compound are summarized in the table below.

Property	Value	Source
CAS Number	165074-00-0	N/A
Molecular Formula	C ₂₀ H ₂₈ O ₅	N/A
Molecular Weight	348.44 g/mol	N/A
Class	Abietane Diterpenoid	N/A
Natural Source	Salvia aspera, Euphorbia ehracteolata	N/A

Isolation and Synthesis

Natural Isolation

6-Epidemethylesquirolin D is a naturally occurring compound. The general workflow for its isolation from plant material, as can be inferred from the initial discovery, is outlined below. This process typically involves extraction, fractionation, and purification steps.



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General workflow for the isolation of **6-Epidemethylesquirolin D**.

Chemical Synthesis

As of the latest literature review, no total synthesis of **6-Epidemethylesquirolin D** has been reported. The development of a synthetic route could provide greater access to this compound for further research and potential therapeutic development.

Biological Activity and Mechanism of Action

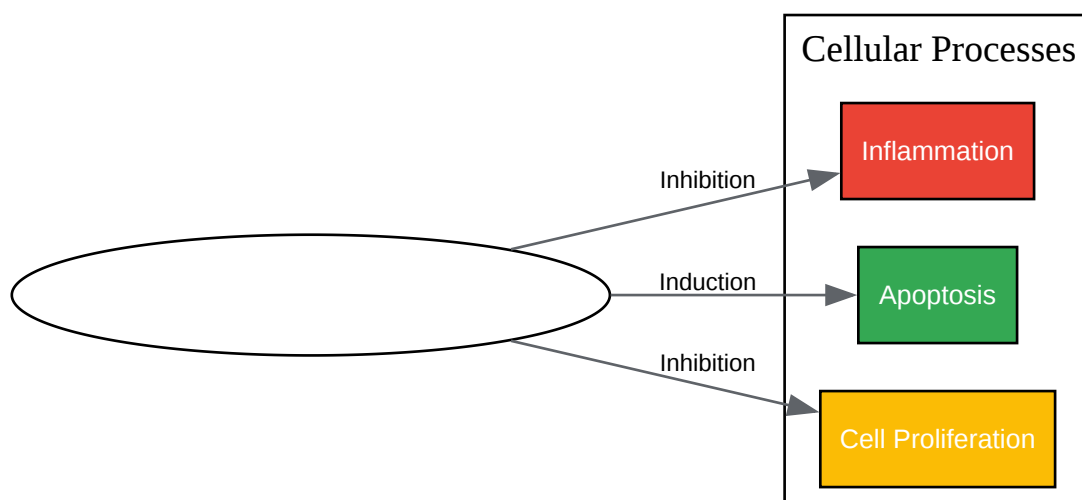
Known Biological Activities of Abietane Diterpenoids

While there is a significant lack of specific biological data for **6-Epidemethylesquirolin D** in the published scientific literature, the broader class of abietane diterpenoids, to which it belongs, is well-studied and known for a wide range of biological activities. These include:

- **Anticancer and Cytotoxic Effects:** Many abietane diterpenoids have demonstrated potent activity against various cancer cell lines.
- **Anti-inflammatory Properties:** Inhibition of inflammatory pathways is a common characteristic of this class of compounds.
- **Antimicrobial and Antiviral Activity:** Abietane diterpenoids have shown efficacy against a spectrum of bacteria, fungi, and viruses.
- **Antioxidant Capacity:** Several compounds in this class are effective scavengers of free radicals.

Postulated Signaling Pathways for Abietane Diterpenoids

Based on the known activities of related abietane diterpenoids, several signaling pathways are likely to be modulated by these compounds. The diagram below illustrates a generalized model of potential pathways that could be investigated for **6-Epidemethylesquirolin D**.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com